

# Stability and Storage of Triethyl Methanetricarboxylate: A Technical Guide

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## Compound of Interest

Compound Name: Triethyl methanetricarboxylate

Cat. No.: B122037

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **triethyl methanetricarboxylate**. Due to the limited availability of specific stability data for this compound, this document integrates information from structurally similar compounds and general principles of ester stability to offer a thorough understanding for researchers and professionals in drug development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **triethyl methanetricarboxylate** is presented in Table 1. Understanding these properties is fundamental to its handling and storage.

Property	Value
CAS Number	6279-86-3
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>6</sub>
Molecular Weight	232.23 g/mol
Appearance	Colorless liquid or solid
Melting Point	25-29 °C
Boiling Point	253 °C
Solubility	Insoluble in water

## Stability Profile

**Triethyl methanetricarboxylate** is generally considered to be stable under normal laboratory and storage conditions. However, as an ester, it is susceptible to degradation under certain environmental stresses, primarily hydrolysis.

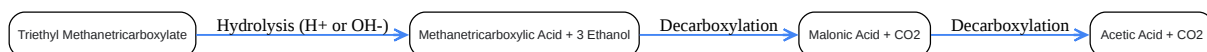
## General Stability

Sources indicate that **triethyl methanetricarboxylate** is stable under normal temperatures and pressures.<sup>[1]</sup> For a structurally related compound, triethyl citrate, it is noted to be stable under normal conditions and hydrolyzes in the presence of aqueous solutions of alkali salts.

## Hydrolytic Stability

Esters are prone to hydrolysis, a reaction that can be catalyzed by both acids and bases. The hydrolysis of **triethyl methanetricarboxylate** would lead to the formation of ethanol and methanetricarboxylic acid, which is unstable and readily decarboxylates to malonic acid and subsequently to acetic acid.

Proposed Hydrolysis Pathway:



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Caption: Proposed hydrolysis pathway of **triethyl methanetricarboxylate**.

## Thermal Stability

While specific data on the thermal decomposition of **triethyl methanetricarboxylate** is not readily available, malonic acid esters are known to undergo thermal decomposition. It is recommended to avoid prolonged exposure to high temperatures.

## Photostability

No specific photostability studies on **triethyl methanetricarboxylate** were found. As a general precaution, it is advisable to protect the compound from prolonged exposure to light.

## Recommended Storage and Handling Conditions

To ensure the integrity of **triethyl methanetricarboxylate**, the following storage and handling conditions are recommended, summarized in Table 2.

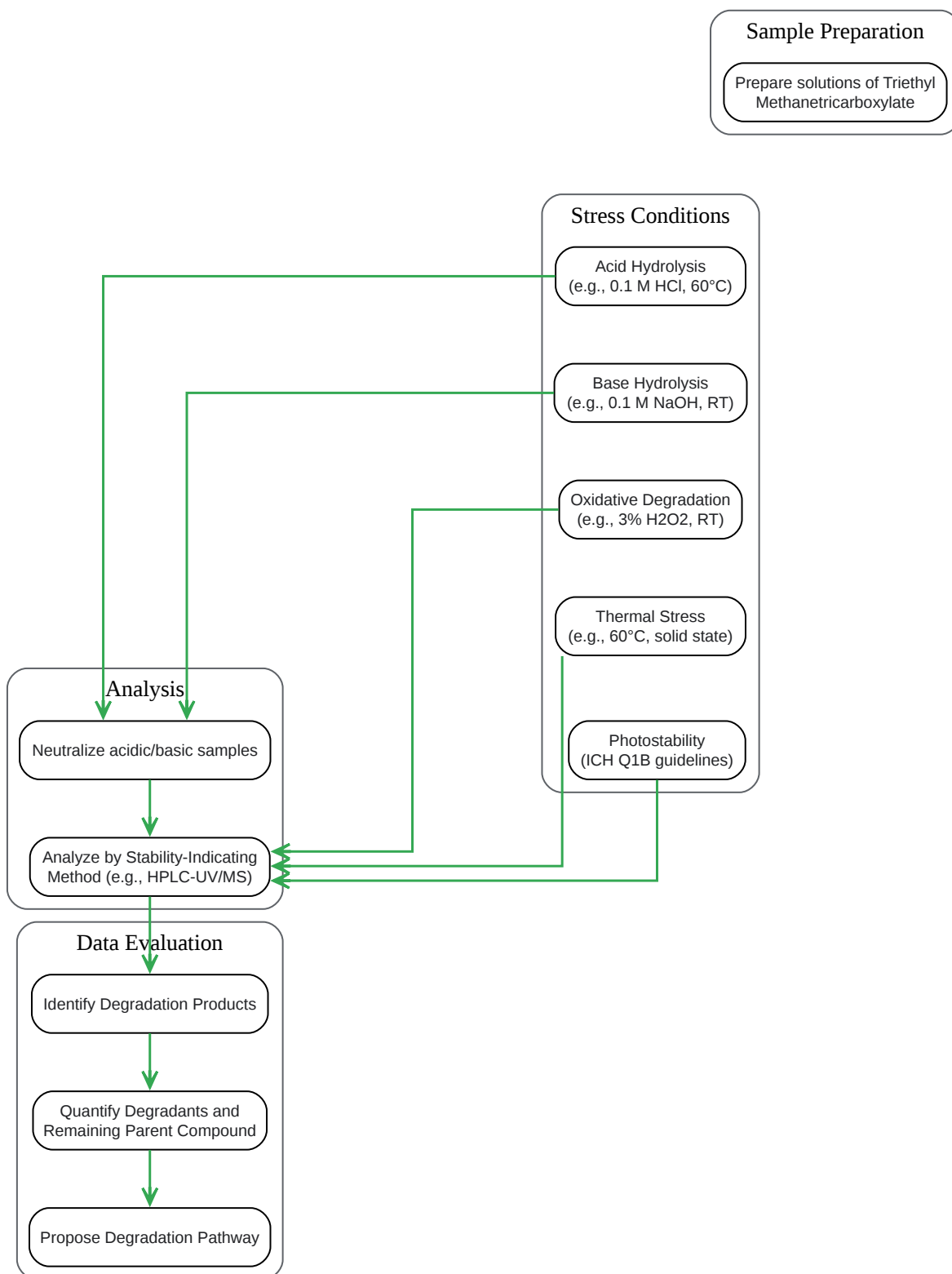
Condition	Recommendation
Temperature	Store in a cool, dry place.
Atmosphere	Store in a well-ventilated area.
Container	Keep in a tightly closed container.
Incompatibilities	Avoid strong oxidizing agents, strong acids, and strong bases. <sup>[1]</sup>
Handling	Handle in a well-ventilated area and avoid inhalation of vapors.

## Experimental Protocols for Stability Assessment

For researchers needing to perform detailed stability studies, the following general protocols for stress testing can be adapted for **triethyl methanetricarboxylate**.

## Forced Degradation (Stress Testing) Workflow

A typical workflow for conducting forced degradation studies is outlined below. This process is crucial for identifying potential degradation products and developing stability-indicating analytical methods.



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Caption: General workflow for forced degradation studies.

## Analytical Methodologies

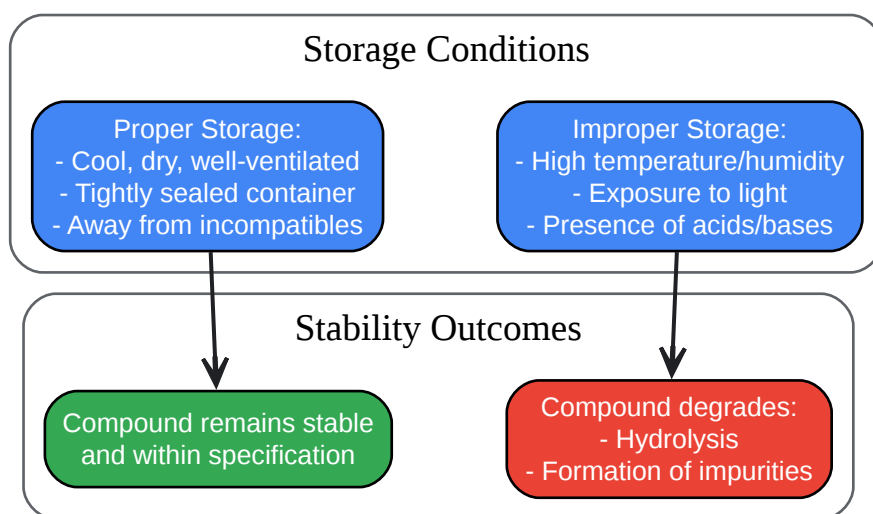
A stability-indicating analytical method is essential to separate the parent compound from its degradation products. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for this purpose.

Suggested HPLC Method Parameters (Starting Point):

Parameter	Suggested Condition
Column	C18 reverse-phase (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile and water with a suitable buffer (e.g., phosphate or acetate)
Detection	UV at a suitable wavelength (e.g., 210 nm) or Mass Spectrometry (MS) for identification of degradants
Flow Rate	1.0 mL/min
Column Temperature	30 °C

## Logical Relationship of Storage and Stability

The stability of **triethyl methanetricarboxylate** is directly influenced by the storage conditions. The following diagram illustrates the logical relationship between proper and improper storage and the resulting stability outcomes.



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Caption: Relationship between storage conditions and stability.

## Conclusion

While specific, quantitative stability data for **triethyl methanetricarboxylate** is limited in publicly available literature, a conservative approach to its storage and handling is recommended based on the known reactivity of similar ester compounds. For critical applications, especially in drug development, it is imperative to conduct thorough stability studies under intended storage and use conditions to ensure the quality and safety of the final product. The protocols and information provided in this guide serve as a starting point for such investigations.

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## References

- 1. [ams.usda.gov](https://ams.usda.gov) [ams.usda.gov]

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